

Application Notes and Protocols for Luciferase Refolding Assay Using Hsp90 Inhibitors

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Introduction

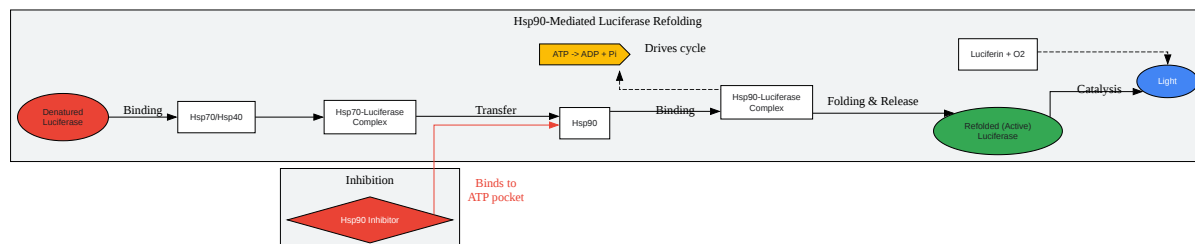
Heat shock protein 90 (Hsp90) is a highly conserved molecular chaperone that plays a crucial role in maintaining cellular proteostasis. It facilitates the proper folding, stabilization, and activation of a wide array of "client" proteins, many of which are key components of signal transduction pathways involved in cell proliferation, differentiation, and survival.[1][2] In cancerous cells, Hsp90 is overexpressed and essential for maintaining the stability and function of mutated and overexpressed oncoproteins, making it an attractive target for cancer therapy.[2][3]

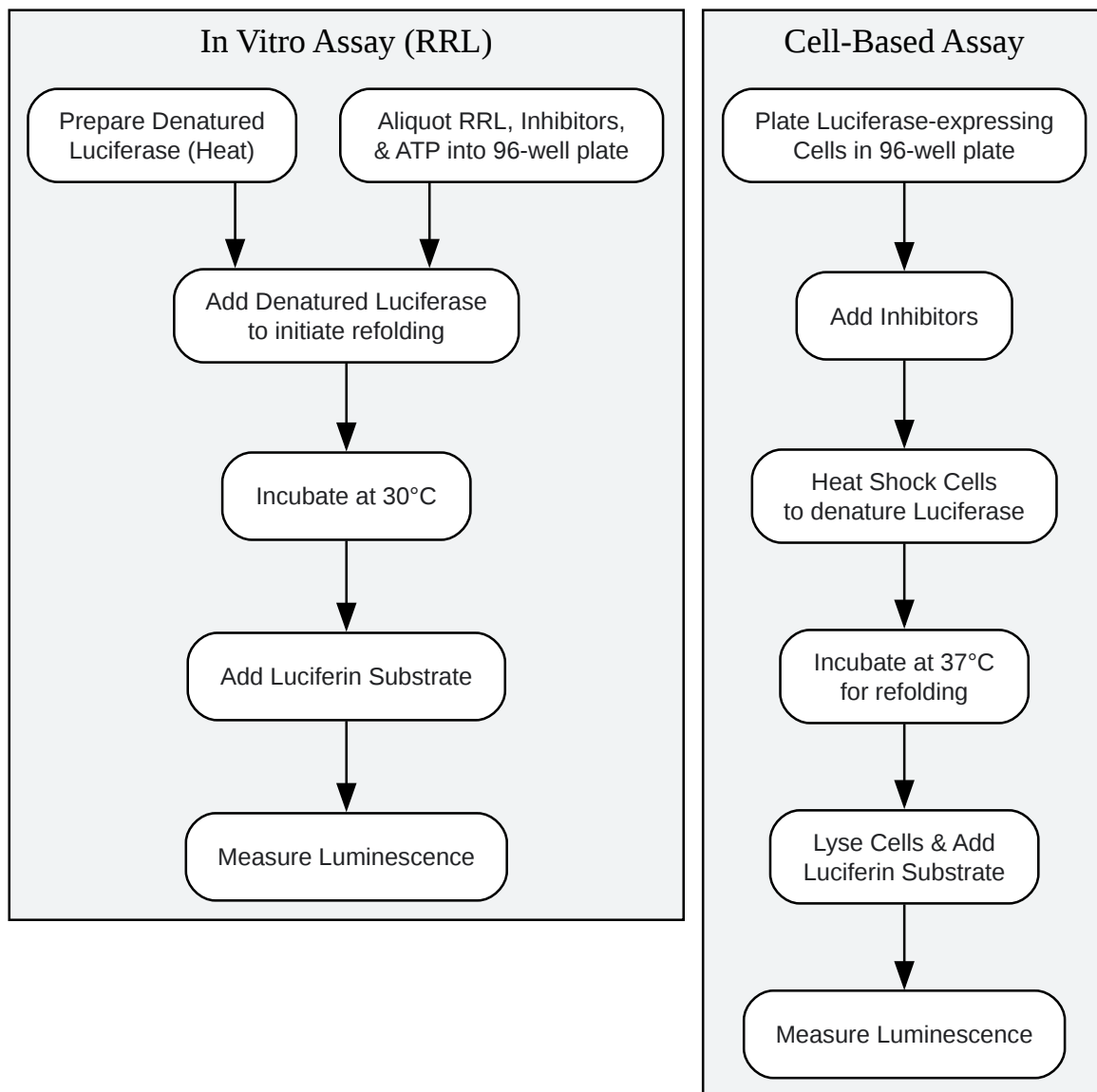
The luciferase refolding assay is a robust and sensitive method used to screen for and characterize inhibitors of Hsp90.[4][5] This assay utilizes the firefly luciferase enzyme as a model substrate. Upon thermal or chemical denaturation, luciferase loses its enzymatic activity. In the presence of a functional chaperone system, such as the one present in rabbit reticulocyte lysate (RRL) or within cells, denatured luciferase can refold and regain its activity in an ATP-dependent manner.[2][4] Hsp90, along with its co-chaperones like Hsp70 and Hsp40, is a key player in this refolding process.[6] Hsp90 inhibitors disrupt this process, preventing the

refolding of luciferase and thus providing a measurable decrease in its activity.^[4] This application note provides detailed protocols for both in vitro and cell-based luciferase refolding assays to assess the efficacy of Hsp90 inhibitors.

Signaling Pathway and Assay Principle

The Hsp90 chaperone cycle is a dynamic, ATP-dependent process. In the context of the luciferase refolding assay, denatured luciferase is recognized and bound by the Hsp70/Hsp40 chaperone system. This complex then interacts with Hsp90, facilitating the transfer of the unfolded luciferase to Hsp90. Through a series of conformational changes driven by ATP binding and hydrolysis, Hsp90 assists the luciferase in attaining its native, active conformation. Hsp90 inhibitors typically target the N-terminal or C-terminal ATP-binding pockets of Hsp90, arresting the chaperone cycle and preventing the release of the folded client protein.^[4] This leads to the degradation of the client protein or, in the case of this assay, the inhibition of luciferase refolding and a subsequent reduction in luminescence.





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References

- [1. Luciferase Renaturation Assays of Chaperones and Chaperone Antagonists | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [2. ATP-dependent protein refolding activity in reticulocyte lysate. Evidence for the participation of different chaperone components - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. Development of a High-Throughput Screening Cancer Cell-Based Luciferase Refolding Assay for Identifying Hsp90 Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. High-Throughput Assay for the Identification of Hsp90 Inhibitors Based on Hsp90-Dependent Refolding of Firefly Luciferase - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. High-throughput assay for the identification of Hsp90 inhibitors based on Hsp90-dependent refolding of firefly luciferase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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